

An In-depth Technical Guide to Citronellyl Valerate

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Citronellyl valerate

Cat. No.: B1594606

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This guide provides a comprehensive technical overview of **Citronellyl valerate**, a significant fragrance and flavor compound. Tailored for researchers, scientists, and professionals in drug development, this document delves into its chemical identity, physicochemical properties, synthesis methodologies, analytical procedures, and safety profile, underpinned by authoritative sources to ensure scientific integrity.

Chemical Identification and Nomenclature

Citronellyl valerate is chemically classified as a carboxylic ester. Its unique molecular structure contributes to its characteristic aroma, making it a valuable ingredient in various consumer products.

CAS Number: 7540-53-6[1][2][3]

Synonyms: A variety of synonyms are used to identify **Citronellyl valerate** in scientific literature and commerce. These include:

- Citronellyl pentanoate[1][2][3][4][5]
- Citronellyl valerianate
- 3,7-Dimethyl-6-octen-1-yl pentanoate[1]
- 3,7-Dimethyl-6-octen-1-yl valerate

- Pentanoic acid, 3,7-dimethyl-6-octenyl ester[6][1][2][3]
- 3,7-Dimethyloct-6-en-1-yl valerate[7]
- Valeric acid, 3,7-dimethyl-6-octen-1-yl ester[5]
- FEMA No. 2317[4][5]

Physicochemical Properties

Understanding the physicochemical properties of **Citronellyl valerate** is crucial for its application in various formulations and for predicting its behavior in different matrices.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₈ O ₂	[2][8]
Molecular Weight	240.38 g/mol	[2][5][8]
Appearance	Colorless clear liquid	[7]
Odor	Rose, herb, honey-like	[3][4][8]
Boiling Point	237.00 to 240.00 °C @ 760.00 mm Hg	[7][4][8]
Density	0.87200 to 0.88100 g/mL @ 25.00 °C	[7][8]
Refractive Index	1.44200 to 1.45000 @ 20.00 °C	[7]
Flash Point	> 230.00 °F (> 110.00 °C)	[7][8]
Water Solubility	0.1879 mg/L @ 25 °C (estimated)	[8]
LogP (Octanol/Water)	4.492 (estimated)	[5]

Synthesis of Citronellyl Valerate

The primary method for synthesizing **Citronellyl valerate** is through the esterification of citronellol with valeric acid. This reaction can be catalyzed by acids (Fischer esterification) or enzymes (lipase-catalyzed esterification).

Fischer Esterification: A Step-by-Step Protocol

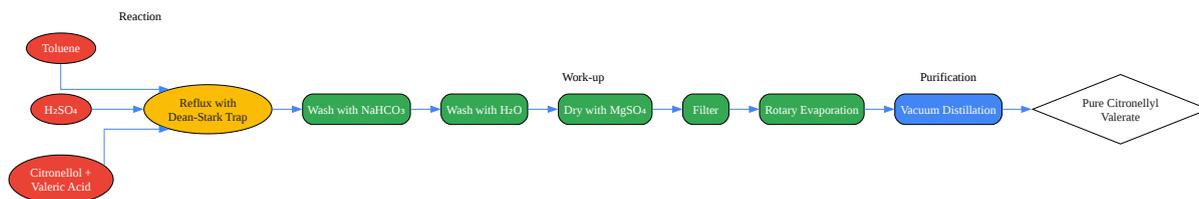
This protocol describes a standard laboratory procedure for the synthesis of **Citronellyl valerate** using an acid catalyst. The causality behind using an acid catalyst, typically sulfuric acid or p-toluenesulfonic acid, is to protonate the carbonyl oxygen of the carboxylic acid, thereby increasing the electrophilicity of the carbonyl carbon for nucleophilic attack by the alcohol. The use of a Dean-Stark apparatus is crucial for removing water, a byproduct of the reaction, which drives the equilibrium towards the formation of the ester product.

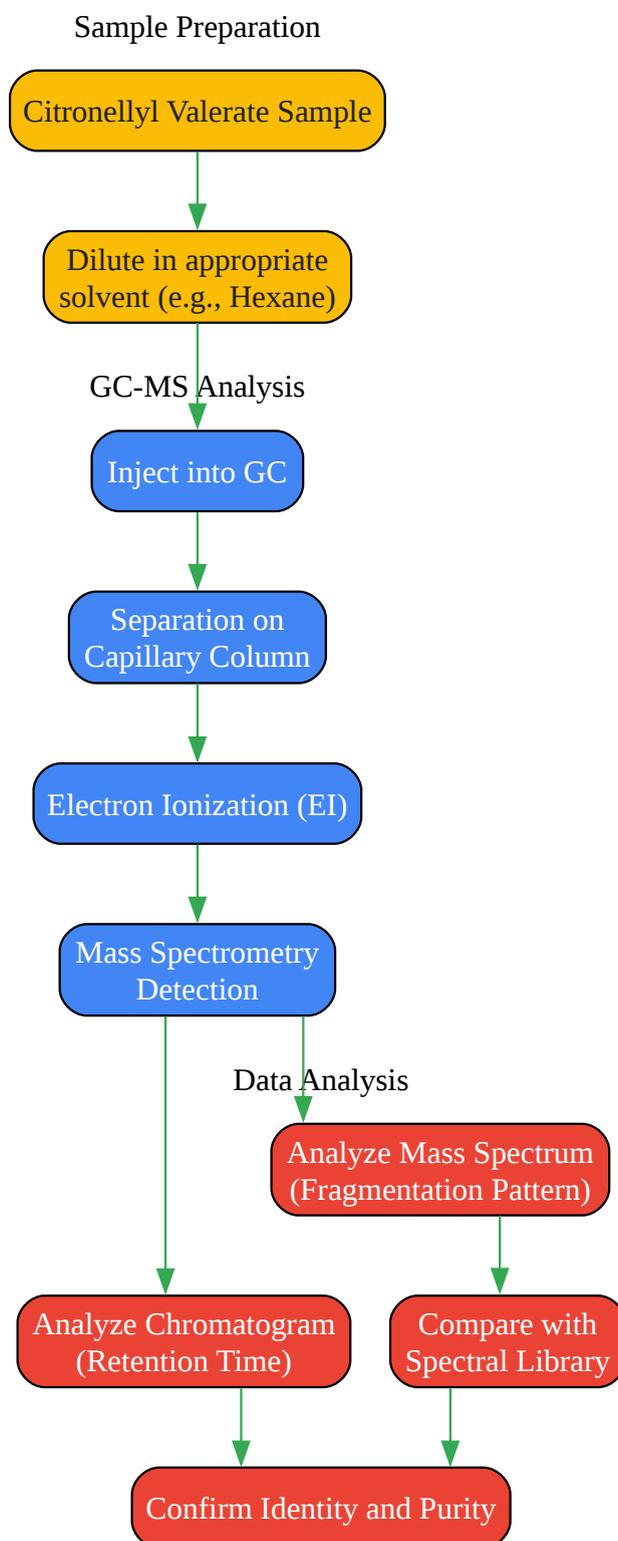
Materials:

- Citronellol
- Valeric acid
- Concentrated sulfuric acid (catalyst)
- Toluene (as a solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine equimolar amounts of citronellol and valeric acid. Add toluene to dissolve the reactants.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux and Water Removal:** Attach the Dean-Stark apparatus and condenser to the flask. Heat the mixture to reflux. The toluene-water azeotrope will distill, and the water will be collected in the side arm of the Dean-Stark trap, while the toluene returns to the reaction flask. Continue refluxing until no more water is collected.
- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acidic catalyst. Wash subsequently with water.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the toluene using a rotary evaporator.
- **Purification:** The crude **Citronellyl valerate** can be further purified by vacuum distillation to obtain a high-purity product.





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Sources

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Phone: (601) 213-4426

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